

# Safety data sheet and handling precautions for Nifuroxazide-d4

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## Compound of Interest

Compound Name: Nifuroxazide-d4

Cat. No.: B588903

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An In-depth Technical Guide to the Safe Handling of **Nifuroxazide-d4**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Nifuroxazide-d4** is the deuterated form of Nifuroxazide, a nitrofurantoin antibiotic.<sup>[1]</sup> It is primarily utilized as an internal standard for the quantification of Nifuroxazide in analytical techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Nifuroxazide itself is an oral antidiarrheal agent with antibacterial properties against various enteropathogenic bacteria.<sup>[1][2]</sup> Recent research has also highlighted its potential as an inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3), suggesting possible applications in oncology.<sup>[1][3]</sup>

This guide provides comprehensive safety data and handling precautions for **Nifuroxazide-d4** to ensure its safe use in a laboratory setting.

## Hazard Identification and Classification

**Nifuroxazide-d4** is classified as harmful and requires careful handling. The primary hazards are associated with acute toxicity upon ingestion, skin contact, or inhalation.<sup>[4]</sup>

GHS Classification:

Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[4][5]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[4][5]
- Signal Word: Warning[4][5]

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Nifuroxazide-d4** is presented below.

Property	Value	Source
Chemical Name	4-hydroxy-benzoic acid, 2-[(5-nitro-2-furanyl)methylene-d4]hydrazide	[4]
CAS Number	1188487-83-3	[1][4]
Molecular Formula	C <sub>12</sub> H <sub>5</sub> D <sub>4</sub> N <sub>3</sub> O <sub>5</sub>	[1]
Molecular Weight	279.2 g/mol	[1]
Appearance	A solid	[1]
Melting Point	298 °C (568 °F) (for non-deuterated form)	[6]
Solubility	Soluble in DMF and DMSO	[1][7]

## Toxicological Information

The toxicological data for Nifuroxazide provides a basis for the handling precautions for its deuterated form.

Metric	Value	Species	Route	Source
LDLO	6 g/kg	Mouse	Oral	[4][8]
TDLO	4.286 mg/kg / 3 days	Human (man)	Oral (intermittent)	[4][5]
LD50	1 g/kg	Mouse	Intraperitoneal	[5]

Primary Irritant Effect:

- On the skin: No irritant effect has been reported.[4][6]
- On the eye: No irritating effect has been reported.[6]

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the compound.

Precautions for Safe Handling:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[4][9]
- Wash hands and any exposed skin thoroughly after handling.[4][9]
- Do not eat, drink, or smoke when using this product.[4][9]
- Use only outdoors or in a well-ventilated area.[9] A laboratory fume hood or other form of local exhaust ventilation is recommended.[10]
- Avoid the formation of dust and aerosols.[9]

Conditions for Safe Storage:

- Keep the container tightly sealed in a cool, dry, and well-ventilated area.[9][10]

- Store in accordance with the information listed on the product insert, which may include refrigeration.[4]
- Keep away from direct sunlight and sources of ignition.[9]
- Store away from strong oxidizing agents, strong acids, and strong bases.[10][11]

## Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

Engineering Controls:

- Ensure adequate ventilation.[9]
- Use a closed system or local exhaust ventilation where possible.[12]
- Provide an accessible safety shower and eye wash station.[9]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety goggles with side-shields.[9][10] A face shield may be necessary depending on the situation.[12]
- Hand Protection: Wear protective gloves.[9][12]
- Skin and Body Protection: Wear impervious clothing.[9] Protective boots may be required for certain situations.[12]
- Respiratory Protection: Use a suitable respirator or dust mask.[9][12]

## First-Aid Measures

In the event of exposure, follow these first-aid procedures immediately.

Exposure Route	First-Aid Procedure
Inhalation	Relocate the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Seek immediate medical attention. <a href="#">[9]</a>
Skin Contact	Remove contaminated clothing and shoes. Rinse the skin thoroughly with large amounts of water. Call a physician. <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with large amounts of water for several minutes, separating eyelids to ensure adequate flushing. Remove contact lenses if present and easy to do so. Call a physician. <a href="#">[9]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician immediately. <a href="#">[9]</a>

## Accidental Release Measures

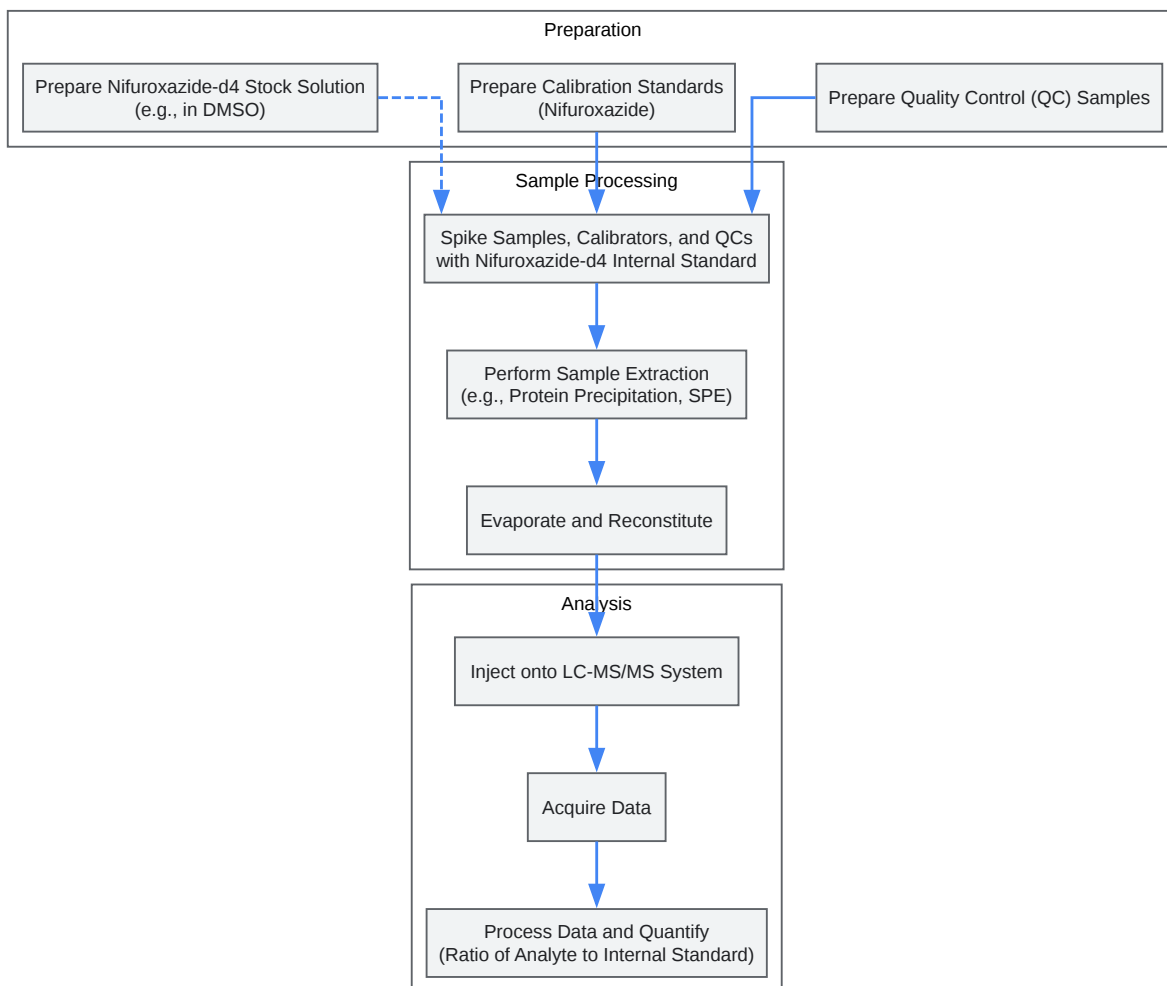
In case of a spill, follow these procedures to contain and clean up the material safely.

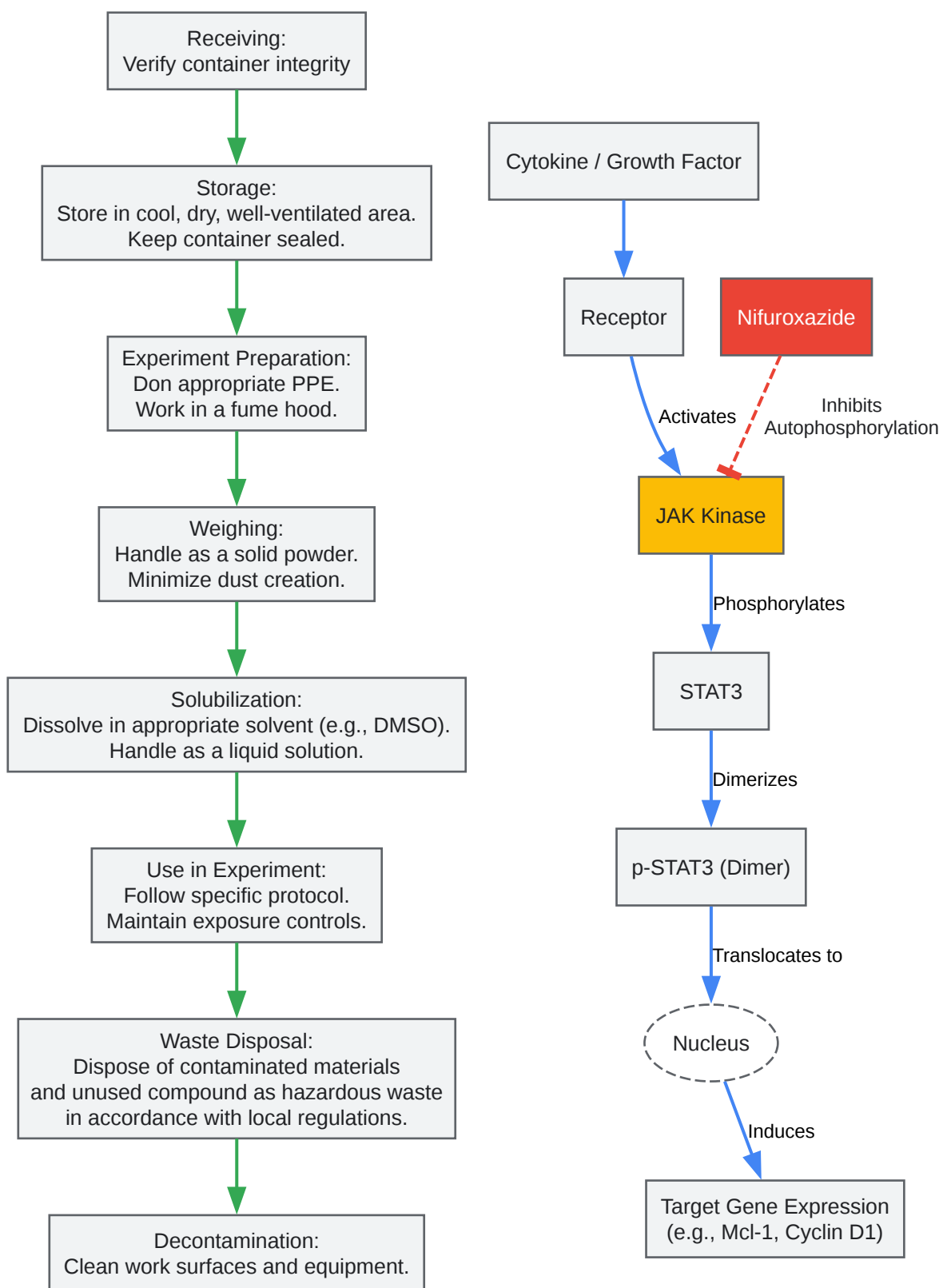
- Personal Precautions: Evacuate personnel to safe areas. Use full personal protective equipment. Avoid breathing vapors, mist, dust, or gas. Ensure adequate ventilation.[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Keep the product away from drains, water courses, or the soil.[\[9\]](#)
- Methods for Cleaning Up: Absorb solutions with a liquid-binding material (e.g., diatomite). For solids, sweep or shovel into a suitable, closed container for disposal.[\[9\]](#)[\[11\]](#)  
Decontaminate surfaces with alcohol.[\[9\]](#)

## Experimental Protocols and Workflows

### General Workflow for Use as an Internal Standard in LC-MS

**Nifuroxazide-d4** is intended for use as an internal standard for the quantification of nifuroxazide.<sup>[1]</sup> The following is a generalized workflow. Specific concentrations, volumes, and instrument parameters must be optimized for the specific analytical method.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)